

SNAP-5114: A Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: SNAP 5114

Cat. No.: B1229028

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Introduction

(S)-SNAP-5114 is a selective inhibitor of the GABA transporters GAT-3 and GAT-2, playing a crucial role in modulating GABAergic neurotransmission.^[1] By blocking the reuptake of GABA, SNAP-5114 effectively increases the concentration of this primary inhibitory neurotransmitter in the synaptic cleft and extrasynaptic space. This activity makes it a valuable tool for studying the physiological and pathological roles of GAT-3 and GAT-2, particularly in the context of neurological disorders such as epilepsy.^{[2][3]} This document provides comprehensive information on sourcing SNAP-5114, its chemical and biological properties, and detailed protocols for its use in experimental settings.

Supplier and Purchasing Information

SNAP-5114 is available from several reputable suppliers of research chemicals. Researchers should always refer to the supplier's certificate of analysis for lot-specific data.

Supplier	Product Name	CAS Number	Purity	Notes
Tocris Bioscience	(S)-SNAP 5114	157604-55-2	≥98% (HPLC)	---
Sigma-Aldrich	(S)-SNAP-5114, ≥98% (HPLC), solid	157604-55-2	≥98% (HPLC)	---
Santa Cruz Biotechnology	(S)-SNAP 5114	157604-55-2	≥98%	For Research Use Only.
MedchemExpress	(S)-SNAP5114	157604-55-2	98.09%	---
MedKoo	(S)-SNAP 5114	157604-55-2	---	Research use only, not for human or veterinary use.
R&D Systems	(S)-SNAP 5114	---	---	---

Chemical and Physical Properties

A summary of the key chemical and physical properties of SNAP-5114 is provided below.

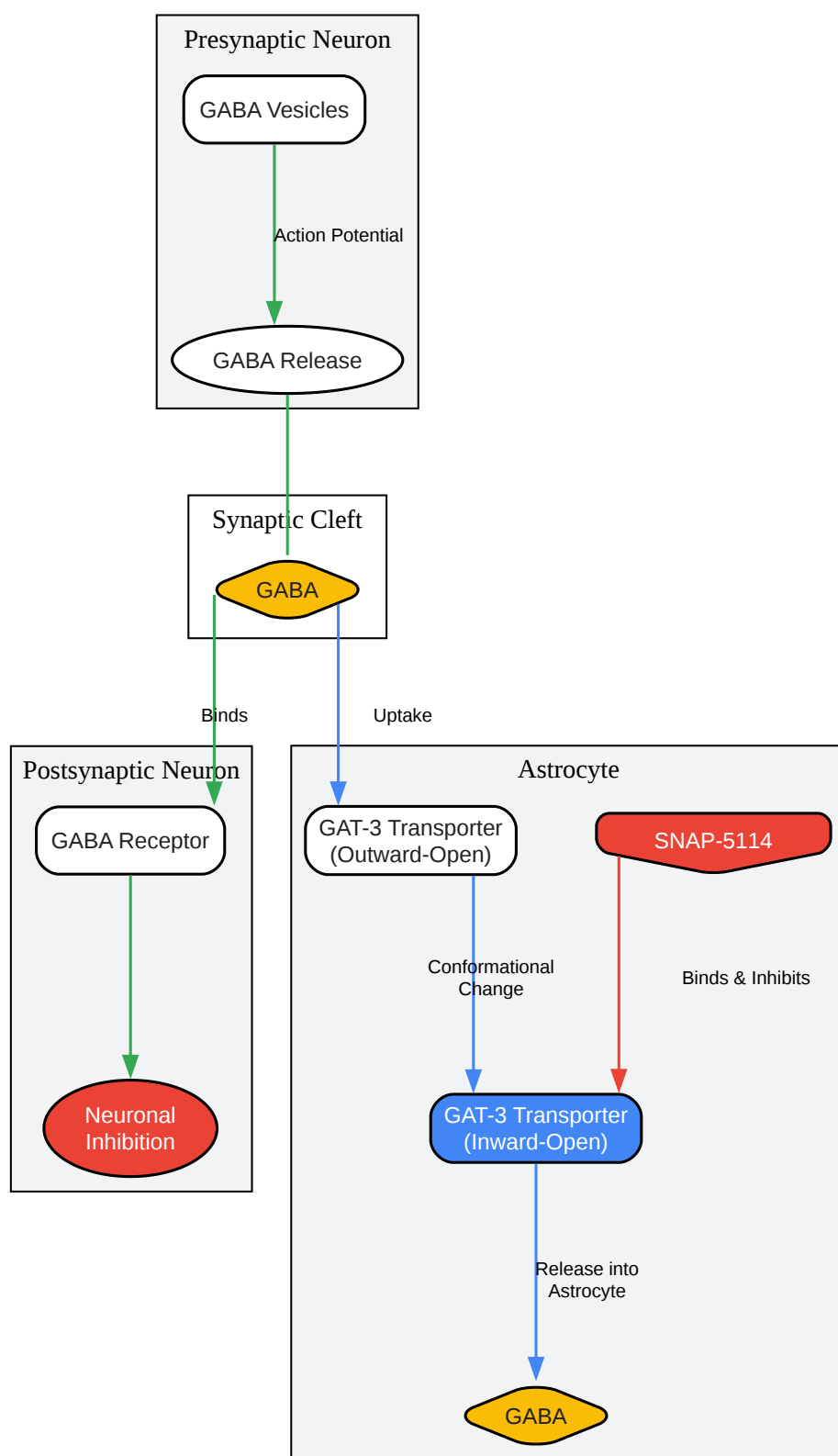
Property	Value
Molecular Weight	505.61 g/mol [1]
Molecular Formula	C30H35NO6[1]
Appearance	White solid
Storage	Store at -20°C[1]
Solubility	Preparation of a 10 mM stock solution may require sonication.[1] For in vivo studies, it can be dissolved in sterile isotonic saline with 10% DMSO.[4] A clear solution of 5 mg/mL can be achieved in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, which may require ultrasonication.[5]
Alternate Name	(S)-1-[2-[Tris(4-methoxyphenyl)methoxy]ethyl]-3-piperidinecarboxylic acid[6]

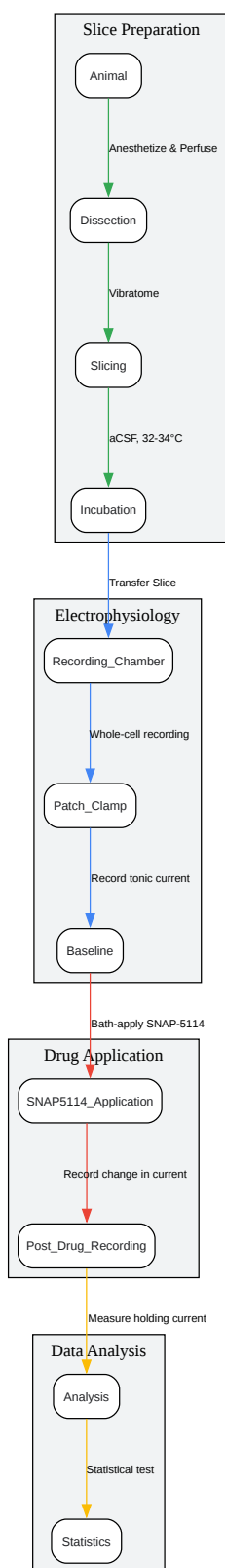
Biological Activity and Mechanism of Action

SNAP-5114 is a potent and selective inhibitor of the GABA transporters GAT-3 and GAT-2.

Target	IC50	Species
hGAT-3	5 μ M	Human[1][7]
rGAT-2	21 μ M	Rat[1][7]
hGAT-1	388 μ M	Human[1]

The primary mechanism of action for SNAP-5114 is the noncompetitive inhibition of GAT-3.[8] It binds to the orthosteric substrate-binding pocket of GAT-3 when the transporter is in its inward-open conformation.[8][9] This binding event, along with a chloride ion, effectively locks the transporter in this state, preventing the reuptake of GABA from the synaptic cleft and extrasynaptic space into astrocytes.[8][10] This leads to an increase in ambient GABA levels, which can enhance tonic inhibitory currents and exert anticonvulsant effects.[1]





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References

- 1. (S)-SNAP 5114 | GABA Transporters | Tocris Bioscience [tocris.com]
- 2. Putrescine Intensifies Glu/GABA Exchange Mechanism and Promotes Early Termination of Seizures - PMC [pmc.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. Inhibition of GABA transporters fails to afford significant protection following focal cerebral ischemia - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. scbt.com [scbt.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Molecular basis of human GABA transporter 3 inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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